

Application Note: Synthesis of Naloxone from Noroxymorphone

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Compound of Interest

Compound Name: **Noroxymorphone**

Cat. No.: **B159341**

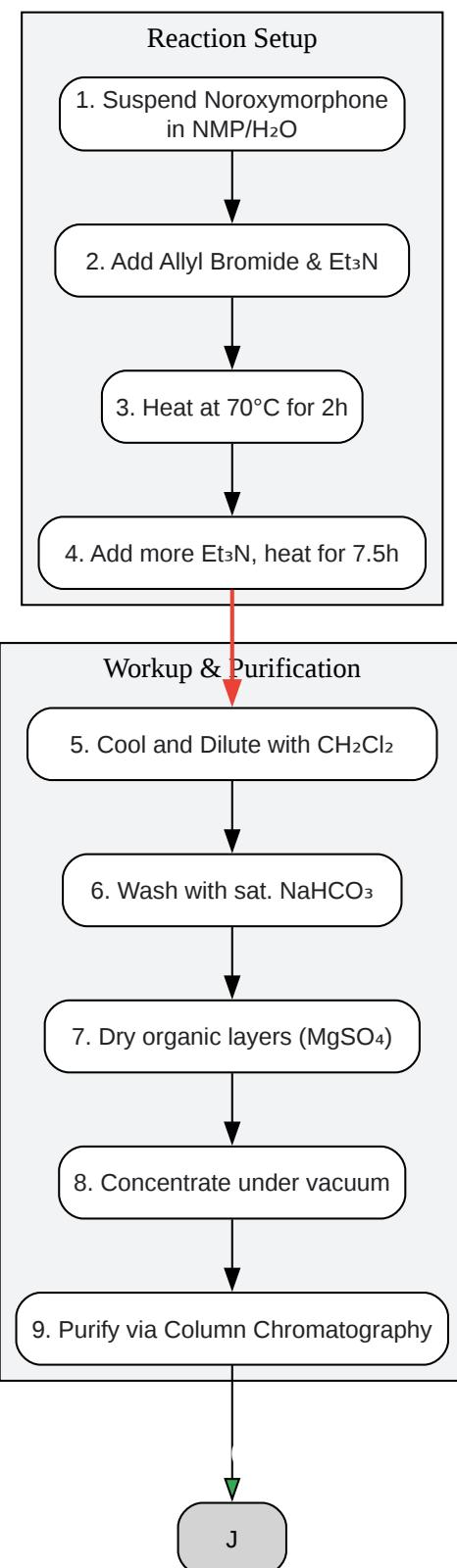
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Audience: Researchers, scientists, and drug development professionals.

Introduction: Naloxone is a potent opioid receptor antagonist, crucial for reversing opioid overdose and is a key component in combination therapies for opioid dependence.[\[1\]](#)[\[2\]](#) A pivotal intermediate in its semi-synthesis is **noroxymorphone**, which is typically derived from naturally occurring opiates like thebaine or oripavine.[\[3\]](#)[\[4\]](#) The conversion of **noroxymorphone** to naloxone is achieved through N-alkylation, a direct and efficient method. This document provides detailed protocols and data for the synthesis of naloxone using **noroxymorphone** as the immediate precursor.

Overall Synthesis Pathway

The synthesis of naloxone from **noroxymorphone** is a straightforward N-alkylation reaction. **Noroxymorphone**, a secondary amine, is reacted with an allyl halide (e.g., allyl bromide) to introduce the N-allyl group, yielding naloxone. The precursor, **noroxymorphone**, is typically generated via N-demethylation of oxymorphone, often involving the formation of an oxazolidine intermediate.[\[3\]](#)[\[5\]](#)



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